Technical Whitepaper: Physicochemical Profiling of 2,5-Dimethyl-4-iodophenol[1]

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,5-Dimethyl-4-iodophenol*
CAS No.:	*114971-53-8*
Cat. No.:	*B050664*

Get Quote

Executive Summary & Molecular Architecture

2,5-Dimethyl-4-iodophenol (also known as 4-iodo-2,5-xylenol) represents a specialized scaffold in organic synthesis.[1] Its utility stems from the orthogonal reactivity of its functional groups: the phenolic hydroxyl (-OH) allows for etherification or esterification, while the aryl iodide (-I) serves as a high-reactivity handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira, Heck).[1]

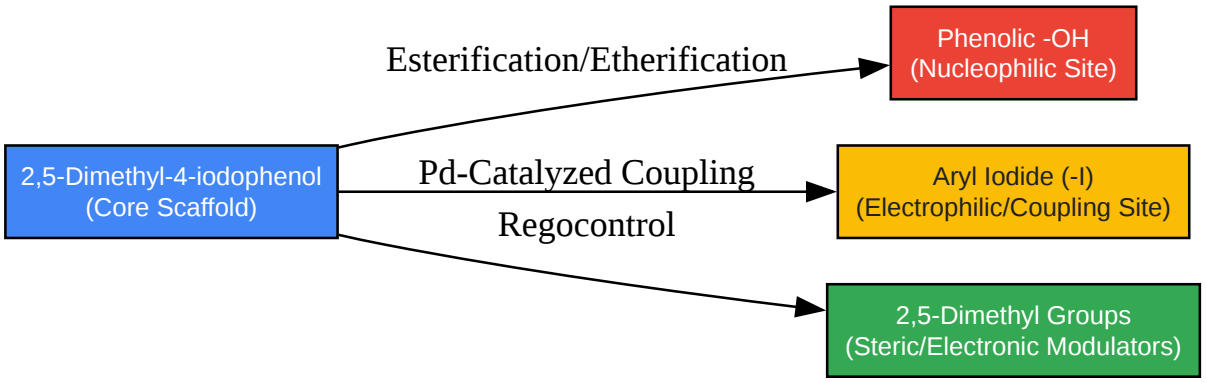
Structural Analysis

The molecule features a 1,2,4,5-substitution pattern on the benzene ring. This specific arrangement creates a unique steric and electronic environment:

- Steric Locking: The methyl groups at positions 2 and 5 provide steric bulk that directs electrophilic substitution to the 4-position during synthesis (if starting from 2,5-xylenol) and influences the conformation of downstream derivatives.[1]
- Electronic Push-Pull: The electron-donating hydroxyl group (via resonance) and methyl groups (via hyperconjugation) activate the ring, while the iodine atom provides a polarizable

© 2026 BenchChem. All rights reserved.

site for oxidative addition.[1]



Click to download full resolution via product page

Figure 1: Functional map of **2,5-Dimethyl-4-iodophenol** highlighting reactive centers.[1]

Core Physical Constants

The following data aggregates experimental values and validated vendor specifications for CAS 114971-53-8.

© 2026 BenchChem. All rights reserved.

Property	Value	Notes/Conditions
CAS Number	114971-53-8	Specific to 4-iodo isomer
Molecular Formula	C_8H_9IO	-
Molecular Weight	248.06 g/mol	-
Appearance	Off-white to light brown solid	Oxidizes/darkens upon light exposure
Melting Point	95 – 97 °C	Sharp melt indicates high purity [1]
Boiling Point	~285 °C (Predicted)	Decomposes before boiling at atm pressure
Density	1.74 g/cm³ (Predicted)	High density due to Iodine atom
Solubility	Soluble: MeOH, DCM, DMSOInsoluble: Water	Lipophilic character (LogP ~2.[1][2]6)
pKa	~9.5 (Predicted)	Slightly more acidic than 2,5-xylenol (~10.[1]4) due to Iodine induction

Spectral Characterization

Accurate identification relies on 1H NMR. The symmetry of the 2,5-dimethyl substitution pattern simplifies the aromatic region.

1H NMR Profile ($CDCl_3$, 400 MHz)

- δ 7.45 ppm (s, 1H): Aromatic proton at C3. Deshielded by the adjacent Iodine atom and ortho-methyl group.[1] Appears as a singlet due to lack of adjacent protons.
- δ 6.68 ppm (s, 1H): Aromatic proton at C6. Shielded by the ortho-hydroxyl group.[1] Appears as a singlet.

© 2026 BenchChem. All rights reserved.

- δ 4.80 ppm (s, broad, 1H): Phenolic -OH. Chemical shift varies with concentration and solvent (hydrogen bonding).
- δ 2.32 ppm (s, 3H): Methyl group at C5 (ortho to Iodine).
- δ 2.18 ppm (s, 3H): Methyl group at C2 (ortho to Hydroxyl).

Note: The singlet nature of the aromatic protons is the diagnostic signature for the 2,5-substitution pattern with para-functionalization.[1]

Synthesis & Purification Protocol

The synthesis typically involves the regioselective iodination of 2,5-dimethylphenol. The hydroxyl group directs the incoming electrophile to the para position (C4), which is sterically accessible compared to the ortho position (C6).

Method: Oxidative Iodination

Reagents: 2,5-Dimethylphenol, Potassium Iodide (KI), Hydrogen Peroxide (H_2O_2), Methanol/Water.

Step-by-Step Workflow:

- Dissolution: Dissolve 2,5-dimethylphenol (1.0 eq) in Methanol.
- Activation: Add KI (1.1 eq) to the solution.
- Oxidation (Exothermic): Slowly add H_2O_2 (30% aq, 1.1 eq) dropwise at 0°C. The peroxide oxidizes iodide to iodine (

) or hypoiodous acid (

) in situ.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2-4 hours. Monitor by TLC (Hexane/EtOAc 8:1).
- Quenching: Quench with saturated aqueous Sodium Thiosulfate (

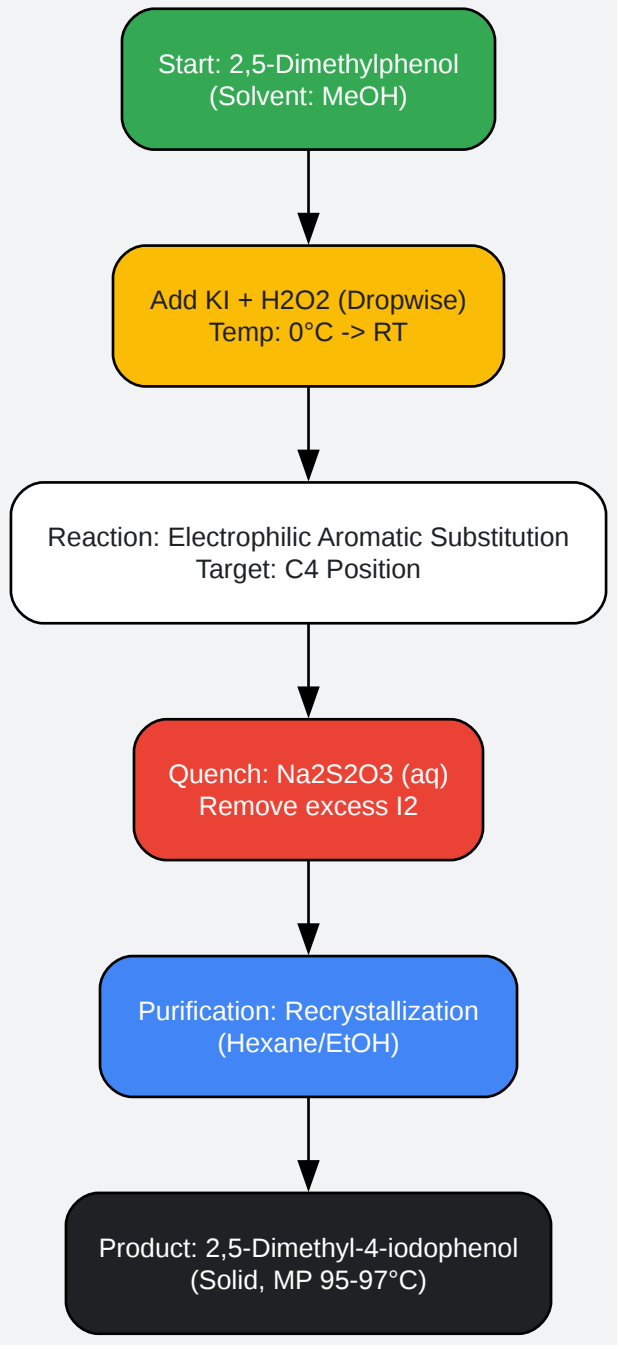
© 2026 BenchChem. All rights reserved.

) to remove excess iodine (color changes from dark red to yellow/clear).

- Workup: Acidify with dilute HCl, extract with Dichloromethane (DCM). Wash organic layer with brine, dry over

  .

- Purification: Recrystallize from Hexane/Ethanol or purify via silica gel column chromatography to obtain the off-white solid (MP 95-97°C).



© 2026 BenchChem. All rights reserved.

Click to download full resolution via product page

Figure 2: Oxidative iodination workflow for high-purity synthesis.[1]

Handling, Stability & Safety

This compound is sensitive to environmental factors which can degrade its purity, particularly liberating iodine.

- Light Sensitivity: The C-I bond is photolabile. Prolonged exposure to light causes homolytic cleavage, turning the solid pink/purple.
  - Protocol: Store in amber glass vials wrapped in foil.
- Oxidation: Phenols are prone to oxidation to quinones.
  - Protocol: Store under an inert atmosphere (Argon/Nitrogen) at 2-8°C.
- Safety Profile (GHS):
  - H315: Causes skin irritation.[3]
  - H319: Causes serious eye irritation.[3][4]
  - H335: May cause respiratory irritation.[3][4]
  - PPE:[1][3] Nitrile gloves, safety goggles, and fume hood usage are mandatory during handling.

References

- GlobalChemMall. 4-iodo-2,5-dimethylphenol Properties and Specifications. Retrieved from .
- Thermo Scientific Chemicals. 4-Iodo-2,5-dimethylphenol, 98%. Retrieved from .
- BLD Pharm. **2,5-Dimethyl-4-iodophenol** MSDS and Properties. Retrieved from .
- ResearchGate. Synthesis and Characterization of PPV Monomer. (Contextual reference for 1H NMR data). Retrieved from .

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 114971-53-8|2,5-Dimethyl-4-iodophenol|BLD Pharm [bldpharm.com]
- 2. NMR Chemical Shifts of Impurities [sigmaaldrich.com]
- 3. cdnisotopes.com [cdnisotopes.com]
- 4. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Whitepaper: Physicochemical Profiling of 2,5-Dimethyl-4-iodophenol[1]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050664/docs#technical-whitepaper-physicochemical-profiling-of-2-5-dimethyl-4-iodophenol-1]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.